

Application of N-Boc-N-bis(PEG4-NHS ester) in Hydrogel Crosslinking

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Compound of Interest

Compound Name: *N-Boc-N-bis(PEG4-NHS ester)*

Cat. No.: B8106121

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Application Note & Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction

Hydrogels are three-dimensional, hydrophilic polymer networks capable of absorbing large amounts of water or biological fluids. Their tunable physical properties and high water content make them excellent candidates for a variety of biomedical applications, including drug delivery, tissue engineering, and wound healing. The formation of a stable hydrogel network relies on the crosslinking of polymer chains.

N-Boc-N-bis(PEG4-NHS ester) is a branched, polyethylene glycol (PEG)-based crosslinking agent.^{[1][2]} It features two N-hydroxysuccinimide (NHS) ester functional groups that react efficiently with primary amines on polymer backbones to form stable amide bonds.^{[3][4][5]} This reaction is highly selective and proceeds readily at physiological pH. The PEG4 spacers enhance the hydrophilicity and biocompatibility of the resulting hydrogel network.^[4] A key feature of this crosslinker is the tert-butyloxycarbonyl (Boc) protecting group on a central nitrogen atom. This Boc group can be removed under acidic conditions, revealing a primary amine that can be used for subsequent functionalization of the hydrogel matrix.^[1]

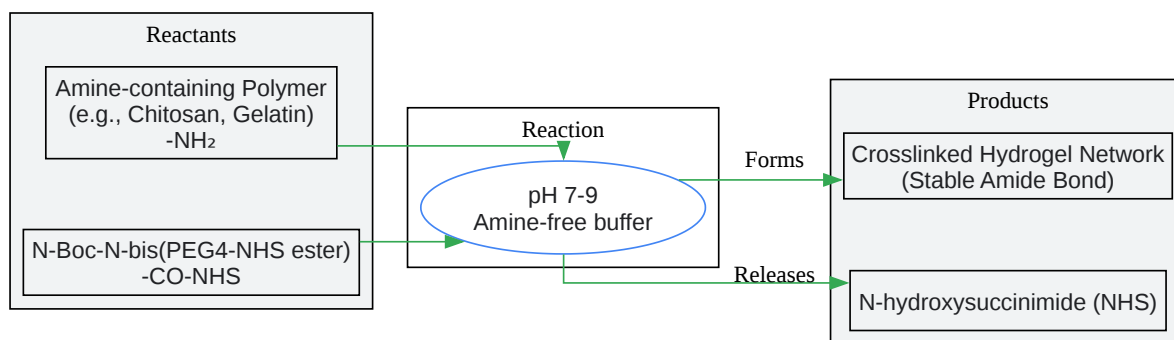
This document provides detailed protocols for the synthesis and characterization of hydrogels using **N-Boc-N-bis(PEG4-NHS ester)** as a crosslinker with amine-containing polymers such as chitosan and gelatin.

Chemical Structure and Properties

Property	Value	Reference
Chemical Name	N-Boc-N-bis(PEG4-NHS ester)	[1]
CAS Number	2093153-08-1	[1][2]
Molecular Formula	C35H57N3O18	[1][2]
Molecular Weight	807.9 g/mol	[1][2]
Purity	>95%	[1]
Storage	-20°C, desiccated	[1][4]
Solubility	DMSO, DMF, DCM, Water	BroadPharm

Principle of Crosslinking

The crosslinking mechanism involves the reaction of the NHS esters on the **N-Boc-N-bis(PEG4-NHS ester)** molecule with primary amine groups (-NH₂) present on the polymer chains. This nucleophilic acyl substitution reaction forms a stable, covalent amide bond and releases NHS as a byproduct. The reaction is typically carried out in an amine-free buffer at a pH of 7-9.[4]



1. Prepare 1% (w/v) Chitosan solution in 0.1 M Acetic Acid

2. Adjust pH to ~6.5 with NaOH (Chitosan remains soluble)

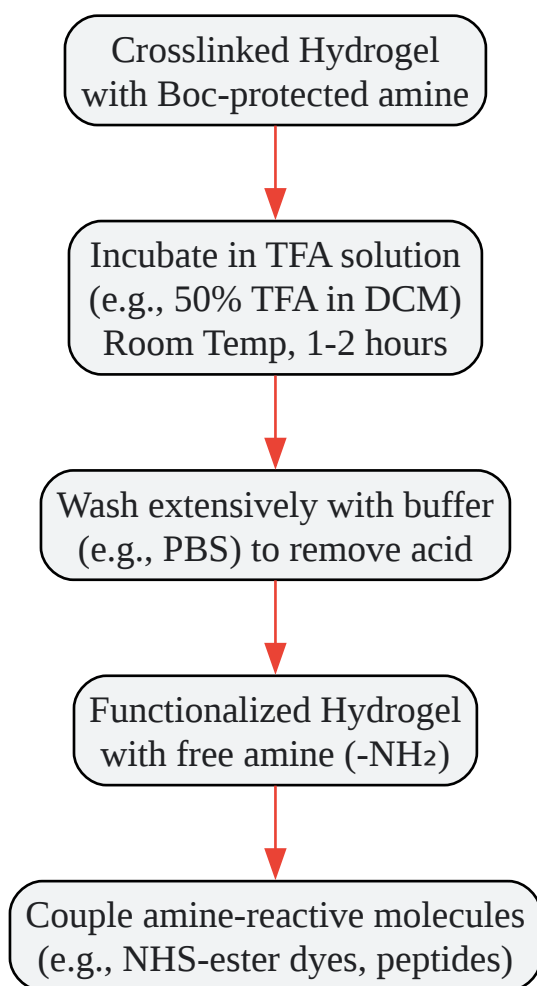
3. Prepare Crosslinker Stock Solution (100 mg/mL in anhydrous DMSO)

4. Add Crosslinker to Chitosan solution (e.g., 10:1 molar ratio of amines to NHS esters)

5. Mix vigorously and cast into molds

6. Gelation at Room Temperature (30-60 minutes)

7. Immerse in PBS (pH 7.4) to neutralize and remove unreacted components



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